

different hydrated forms of copper(II) tartrate

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Compound of Interest

Compound Name: *Copper(II) tartrate hydrate*

Cat. No.: *B15546573*

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Introduction to Copper(II) Tartrate Hydrates

Copper(II) tartrate can exist in several hydrated forms, each with distinct structural and physical properties. The degree of hydration significantly influences the crystal structure and stability of the compound. The most commonly cited forms are the trihydrate and dihydrate, although more complex coordination polymers have also been synthesized and characterized. These compounds are of interest for their potential catalytic activities, as precursors for nanomaterials, and for their applications in analytical chemistry.

Physicochemical Properties of Hydrated Copper(II) Tartrate

The properties of **copper(II) tartrate hydrates** vary with their water content. A summary of the key quantitative data for the identified hydrated forms is presented below.

Table 1: Summary of Physicochemical Properties of **Copper(II) Tartrate Hydrates**

Property	Copper(II) Tartrate Trihydrate	Diaquabis(hydrogen tartrato)copper (II) Dihydrate	$\{[\text{Cu}_2(\text{C}_4\text{H}_4\text{O}_6)_2(\text{H}_2\text{O})_2] \cdot 4\text{H}_2\text{O}\}_\infty$	Orthorhombic Copper(II) Tartrate
Chemical Formula	$\text{CuC}_4\text{H}_4\text{O}_6 \cdot 3\text{H}_2\text{O}$	$[\text{Cu}(\text{C}_4\text{H}_5\text{O}_6)_2(\text{H}_2\text{O})_2] \cdot 2\text{H}_2\text{O}$	$\text{C}_8\text{H}_{16}\text{Cu}_2\text{O}_{16}$	$\text{CuC}_4\text{H}_4\text{O}_6 \cdot x\text{H}_2\text{O}$
Appearance	Blue to green crystalline powder[1]	-	-	Bluish crystals[2]
Crystal System	-	Monoclinic	Monoclinic	Orthorhombic[2] [3]
Space Group	-	$P2_1/c$	$P2_1$	$P2_12_12_1$
Unit Cell Parameters	-	$a = 5.039 \text{ \AA}$, $b = 10.599 \text{ \AA}$, $c = 7.749 \text{ \AA}$, $\beta = 101.07^\circ$	$a = 8.365 \text{ \AA}$, $b = 12.835 \text{ \AA}$, $c = 8.758 \text{ \AA}$	$a = 8.6716637 \text{ \AA}$, $b = 11.76998 \text{ \AA}$, $c = 9.20782 \text{ \AA}$ [4]
Melting Point (°C)	~275 (decomposes)[1]	-	-	-
Key Spectroscopic Data (FTIR, cm^{-1})	O-H stretch (~3250), C=O stretch (~1571), C-O stretch (1358, 1301), C- H stretch (1112), O-H out-of-plane bend (1059)[5]	-	-	O-H stretch (3450.9, 3409.8), C=O stretch (1612.1), M-O stretch (745.5)[5]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **copper(II) tartrate hydrates** are crucial for reproducible research.

Synthesis of Copper(II) Tartrate Crystals by Gel Growth (Single Diffusion)

This method is widely used for growing high-quality crystals of sparingly soluble salts like copper(II) tartrate.^{[2][3][6]}

Materials:

- Sodium metasilicate (Na_2SiO_3)
- Tartaric acid ($\text{C}_4\text{H}_6\text{O}_6$)
- Copper(II) chloride (CuCl_2) or Copper(II) sulfate (CuSO_4)
- Distilled water
- Test tubes

Procedure:

- **Gel Preparation:** A solution of sodium metasilicate (e.g., 1 M) is mixed with a solution of tartaric acid (e.g., 1 M) in a test tube until a specific pH (e.g., 4.0) is reached. The mixture is then allowed to set into a firm gel, which can take from a few hours to a couple of days.^[2]
- **Reactant Addition:** Once the gel has set, an aqueous solution of a copper(II) salt (e.g., 1 M CuCl_2 or CuSO_4) is carefully poured on top of the gel.^{[1][2]}
- **Crystal Growth:** The test tube is sealed and left undisturbed. Copper(II) ions diffuse into the gel and react with the tartrate ions to form crystals of copper(II) tartrate. Crystal growth can be observed over several days to weeks.^[2]
- **Harvesting:** The grown crystals are then carefully removed from the gel and washed with distilled water.

Hydrothermal Synthesis of $\{[\text{Cu}_2(\text{C}_4\text{H}_4\text{O}_6)_2(\text{H}_2\text{O})_2] \cdot 4\text{H}_2\text{O}\}$

∞

This method is employed to synthesize the two-dimensional coordination polymer of copper(II) tartrate.

Materials:

- Copper(II) nitrate ($\text{Cu}(\text{NO}_3)_2$)
- Tartaric acid ($\text{C}_4\text{H}_6\text{O}_6$)
- Acridine
- Distilled water

Procedure:

- A mixture of tartaric acid, acridine, and $\text{Cu}(\text{NO}_3)_2$ is dissolved in water.
- The resulting solution is sealed in a Teflon-lined stainless steel autoclave.
- The autoclave is heated to a specific temperature and maintained for a period to allow for the hydrothermal reaction to occur.
- After cooling to room temperature, blue crystals of the coordination polymer are obtained.

Characterization Techniques

- Powder X-ray Diffraction (PXRD): Used to determine the crystal structure, phase purity, and unit cell parameters of the synthesized crystals.[4]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Employed to identify the functional groups present in the compound and to confirm the coordination of the tartrate ligand to the copper(II) ion.[5]
- Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA): These techniques are used to study the thermal stability and decomposition of the hydrated forms, identifying the temperatures at which dehydration and subsequent decomposition occur.

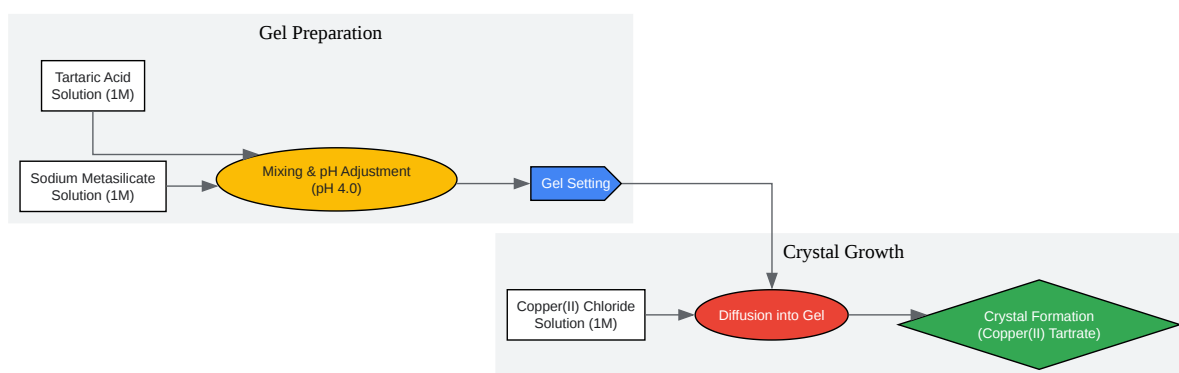
Thermal Decomposition of Copper(II) Tartrate Trihydrate

The thermal decomposition of copper(II) tartrate trihydrate proceeds in distinct steps.

- **Dehydration:** The first step involves the loss of water molecules to form the anhydrous salt. This is an endothermic process that occurs at approximately 80°C.
- **Decomposition to Copper(II) Oxide:** The anhydrous salt then decomposes in an exothermic process around 220°C to yield copper(II) oxide (CuO).
- **Further Decomposition:** At higher temperatures (around 1050°C), further decomposition can occur, potentially leading to the formation of copper(I) oxide (Cu₂O).

Diagrams and Workflows

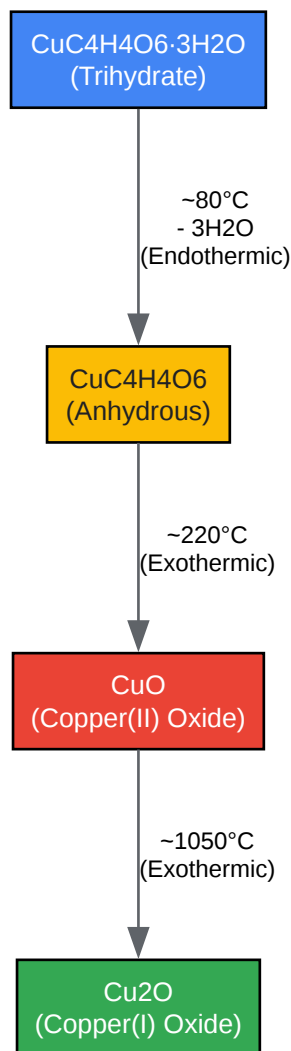
Synthesis of Copper(II) Tartrate Crystals via Gel Growth



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Caption: Workflow for the synthesis of copper(II) tartrate crystals using the gel growth method.

Thermal Decomposition Pathway of Copper(II) Tartrate Trihydrate



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